

Personal protective equipment for handling Tetrahydro-2H-pyran-4-ol-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetrahydro-2H-pyran-4-ol-d5

Cat. No.: B12300008

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Essential Safety and Handling Guide for Tetrahydro-2H-pyran-4-ol-d5

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **Tetrahydro-2H-pyran-4-ol-d5**. The following procedures are designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

Physical and Chemical Properties

A summary of the key quantitative data for **Tetrahydro-2H-pyran-4-ol-d5** is presented below for easy reference.

Property	Value	Reference
Boiling Point	166 - 166.5 °C (331 - 331.7 °F)	[1]
Density	1.084 g/cm ³ at 25 °C (77 °F)	[1]
GHS Classification	Flammable liquid, Category 3	[1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **Tetrahydro-2H-pyran-4-ol-d5**.

PPE Category	Item	Specification/Standard
Hand Protection	Chemical-resistant gloves	Nitrile gloves are suitable for incidental contact. Dispose of contaminated gloves after use in accordance with good laboratory practices.[1]
Eye and Face Protection	Safety glasses with side shields or goggles	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[2] A face shield may be required for splash hazards.[3]
Skin and Body Protection	Flame retardant antistatic protective clothing	A lab coat should be worn.[1]
Respiratory Protection	Not typically required with adequate ventilation	If ventilation is insufficient, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

Operational Plan for Handling

A systematic approach to handling is critical for laboratory safety. The following step-by-step procedure outlines the safe handling of **Tetrahydro-2H-pyran-4-ol-d5**.

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible.[2][5]
- Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Keep the compound away from heat, sparks, open flames, and hot surfaces.[1]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1]

- Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)

2. Chemical Handling:

- Wear the appropriate Personal Protective Equipment (PPE) as detailed in the table above.
- Use only non-sparking tools.[\[1\]](#)
- Carefully dispense the required amount, avoiding splashes or the generation of aerosols.
- Keep the container tightly closed when not in use.[\[1\]](#)
- Handle and store under an inert gas atmosphere.[\[1\]](#)

3. Post-Handling:

- Wash hands thoroughly after handling the substance.[\[1\]](#)
- Clean the work area and any equipment used with an appropriate solvent.
- Store the chemical in a cool, dry, and well-ventilated place away from sources of ignition.[\[1\]](#)

Disposal Plan

Proper disposal of **Tetrahydro-2H-pyran-4-ol-d5** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

- **Waste Collection:** Collect all waste materials, including contaminated gloves, wipes, and empty containers, in a designated and clearly labeled hazardous waste container. Do not mix with other waste.[\[1\]](#)
- **Container Disposal:** Handle uncleaned containers as you would the product itself.[\[1\]](#)
- **Regulatory Compliance:** Dispose of the hazardous waste in accordance with all applicable local, state, and federal regulations.[\[1\]](#) This should be done through an approved waste disposal plant.[\[1\]](#)

Emergency Procedures

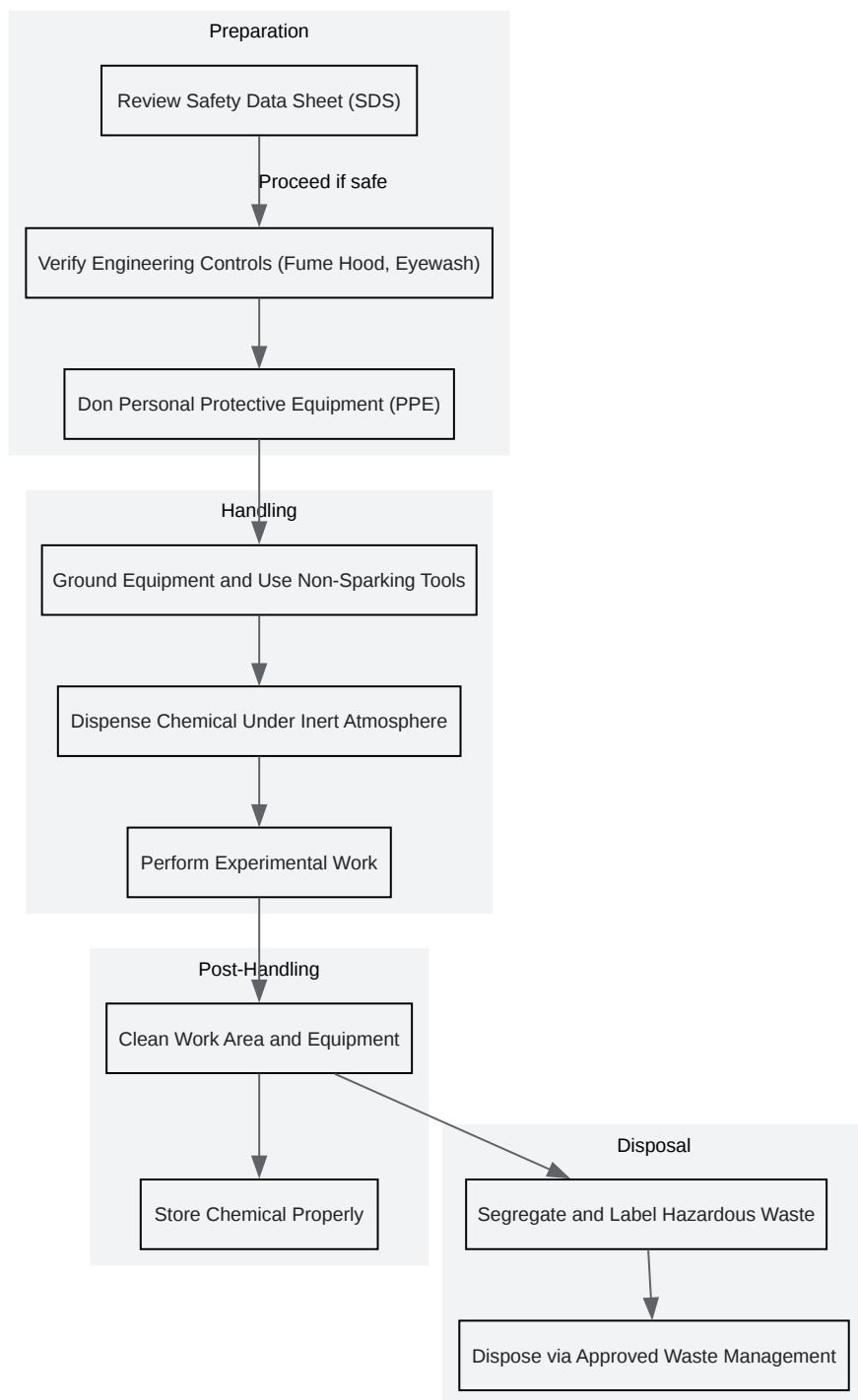
In the event of an exposure or spill, immediate action is critical.

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- Inhalation: Move the person to fresh air.[5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- Spill: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, evacuate the area and contact emergency services.
- Fire: In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[1]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Tetrahydro-2H-pyran-4-ol-d5** from initial preparation to final disposal.

Safe Handling Workflow for Tetrahydro-2H-pyran-4-ol-d5

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- To cite this document: BenchChem. [Personal protective equipment for handling Tetrahydro-2H-pyran-4-ol-d5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12300008#personal-protective-equipment-for-handling-tetrahydro-2h-pyran-4-ol-d5]

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